

# (S)-1-(2,6-Difluorophenyl)ethanamine synthesis

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## Compound of Interest

|                |                                     |
|----------------|-------------------------------------|
| Compound Name: | 2-(2,6-Difluorophenyl)ethan-1-amine |
| CAS No.:       | 17291-90-6                          |
| Cat. No.:      | B100574                             |

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## Executive Summary

(S)-1-(2,6-Difluorophenyl)ethanamine (CAS: 1309598-68-2, HCl salt) is a critical chiral building block, notably serving as a pharmacophore in next-generation kinase inhibitors (e.g., ALK/ROS1 inhibitors similar to Crizotinib intermediates) and other CNS-active agents.

Synthesizing this motif is non-trivial due to the 2,6-difluoro substitution pattern. The ortho-fluorine atoms create significant steric hindrance and electronic deactivation at the carbonyl center, making standard reductive aminations sluggish or prone to low enantioselectivity.

This guide details three validated pathways, prioritized by scale and reliability:

- Ellman's Sulfinamide Auxiliary (Primary Recommendation): Highest predictability and enantiomeric excess (ee >98%) for lab-to-pilot scale.
- Biocatalytic Transamination (Green Route): Ideal for manufacturing scale, offering 100% theoretical yield.
- Classical Resolution (Legacy Route): A cost-effective fallback using chiral acids.

## Part 1: Chemical Synthesis – The Ellman Auxiliary Route

Rationale: The condensation of (S)-tert-butanefluoramide with 2,6-difluoroacetophenone overcomes the steric barrier of the ortho-fluorines. The bulky tert-butyl group on the auxiliary directs the hydride addition with high facial selectivity.

### Mechanism & Stereochemistry

To obtain the (S)-amine, we must utilize (S)-(-)-2-methyl-2-propanesulfonamide.

- Rule: For aryl methyl ketones, condensation with (S)-sulfonamide yields the (S)-imine. Reduction with NaBH<sub>4</sub> proceeds via a cyclic transition state (or open TS depending on conditions) that generally favors the (S)-diastereomer (retention of configuration relative to the auxiliary's induction model).

### Protocol

#### Step 1: Condensation (Imine Formation)

- Reagents: 2,6-Difluoroacetophenone (1.0 eq), (S)-(-)-2-methyl-2-propanesulfonamide (1.1 eq), Titanium(IV) ethoxide (Ti(OEt)<sub>4</sub>, 2.0 eq).
- Solvent: Dry THF (0.5 M).
- Procedure:
  - Charge a flame-dried flask with (S)-sulfonamide and 2,6-difluoroacetophenone under N<sub>2</sub>.
  - Add THF, followed by the dropwise addition of Ti(OEt)<sub>4</sub>.
  - Heat to reflux (65–70 °C) for 16–24 hours. Note: The 2,6-difluoro group retards rate; monitor by TLC/LCMS until ketone is <5%.
  - Workup: Cool to RT. Pour into brine with vigorous stirring. Filter the resulting titanium oxide slurry through Celite. Wash the cake with EtOAc.

- Purification: Silica gel chromatography (Hexanes/EtOAc) to yield the (S)-N-sulfinyl ketimine.

### Step 2: Diastereoselective Reduction

- Reagents: (S)-N-sulfinyl ketimine (1.0 eq), NaBH<sub>4</sub> (2.0 eq).
- Solvent: THF/MeOH (9:1) at -48 °C to -78 °C.
- Procedure:
  - Dissolve the ketimine in dry THF and cool to -48 °C.
  - Add NaBH<sub>4</sub> solid in one portion (or as a solution in MeOH).
  - Stir at -48 °C for 3–5 hours. Crucial: Low temperature maximizes diastereoselectivity (dr).
  - Quench: Slowly add saturated NH<sub>4</sub>Cl. Warm to RT.
  - Extract with EtOAc, dry over Na<sub>2</sub>SO<sub>4</sub>, and concentrate.
  - QC Point: Check diastereomeric ratio (dr) by <sup>1</sup>H NMR. Expect >95:5 dr.

### Step 3: Cleavage (Deprotection)

- Reagents: 4M HCl in Dioxane (or MeOH).
- Procedure:
  - Dissolve the sulfinamide intermediate in MeOH.
  - Add 4M HCl in Dioxane (4.0 eq). Stir at RT for 1 hour.
  - Concentrate to dryness.[1] Triturate the solid with Et<sub>2</sub>O to remove sulfur byproducts.
  - Product: (S)-1-(2,6-Difluorophenyl)ethanamine hydrochloride (White solid).

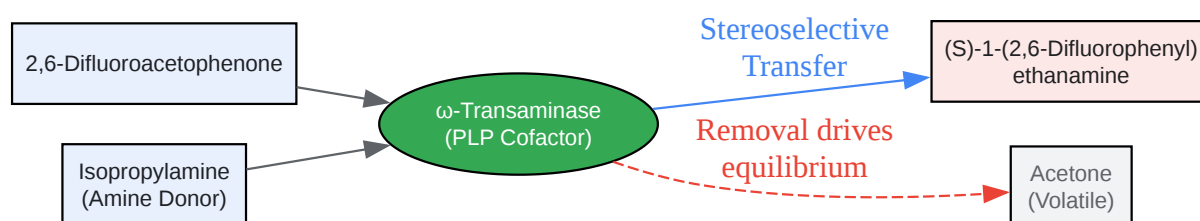
## Part 2: Biocatalytic Transamination (Scale-Up)

Rationale: Transaminases (ATAs) can convert the ketone directly to the chiral amine in a single step with 100% theoretical yield, bypassing the need for heavy metals (Ti) and chiral auxiliaries.

## System Design

- Enzyme:  $\omega$ -Transaminase (Screening required: Codexis ATA-113, ATA-117, or Johnson Matthey variants specific for ortho-substituted ketones).
- Amine Donor: Isopropylamine (IPM) is preferred as it generates acetone, which is volatile and easily removed to drive equilibrium.
- Cofactor: Pyridoxal-5'-phosphate (PLP).

## Workflow Diagram



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Caption: Biocatalytic transamination pathway utilizing isopropylamine as a sacrificial donor to drive equilibrium toward the chiral amine.

## Part 3: Comparative Analysis & Data

| Parameter           | Ellman Auxiliary Route                    | Biocatalytic Transamination     | Classical Resolution               |
|---------------------|-------------------------------------------|---------------------------------|------------------------------------|
| Step Count          | 3 (Linear)                                | 1 (Convergent)                  | 2 (Racemic Synth + Resolution)     |
| Yield (Overall)     | 65–75%                                    | 85–95% (Enzyme dependent)       | < 35% (Max 50% theoretical)        |
| Enantiomeric Excess | > 98% ee                                  | > 99% ee                        | > 99% ee (after recrystallization) |
| Cost Driver         | Chiral Sulfinamide & Ti(OEt) <sub>4</sub> | Enzyme development time         | Yield loss (discarding 50%)        |
| Scalability         | High (Pilot plant ready)                  | Very High (Green manufacturing) | Low (Labor intensive)              |

## Part 4: Quality Control & Analytical Methods

### 1. Enantiomeric Excess (HPLC)

- Column: Chiralcel OD-H or AD-H (4.6 x 250 mm).
- Mobile Phase: Hexane : Isopropanol : Diethylamine (90 : 10 : 0.1).
- Flow Rate: 0.5 mL/min.
- Detection: UV @ 254 nm.
- Retention Times: (S)-isomer typically elutes after (R)-isomer on OD-H (Must verify with racemic standard).

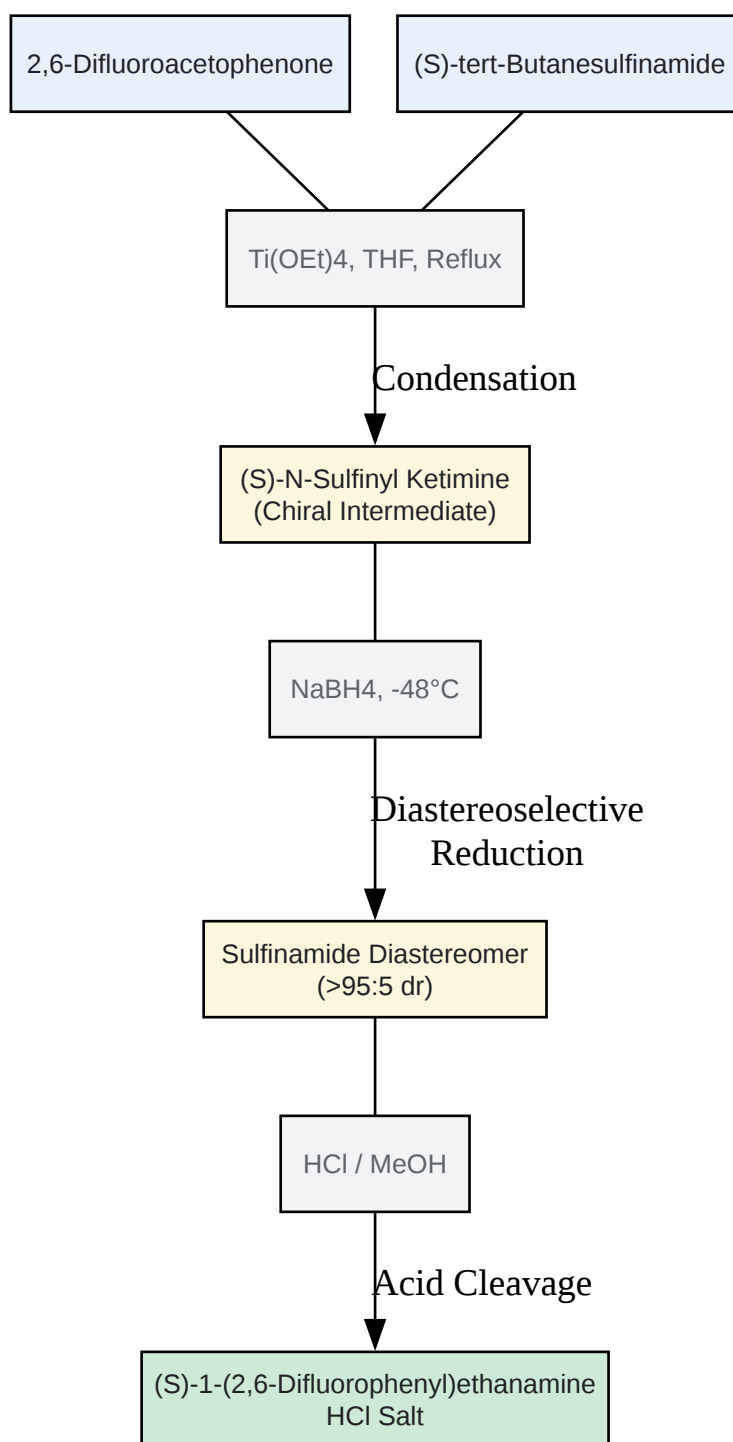
### 2. Optical Rotation

- Specification:

to

(c=1, MeOH) for the (S)-isomer (Value to be confirmed against specific salt form).

## Part 5: Visual Synthesis Logic (Ellman Route)



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Caption: Step-wise workflow for the Ellman auxiliary synthesis, highlighting the critical diastereoselective reduction step.

## References

- Ellman, J. A., et al. (1999). "Synthesis of Chiral Amines by Asymmetric Additions to tert-Butylsulfinimines." *The Journal of Organic Chemistry*, 64(4), 1278–1284. [Link](#)
- Robak, M. T., Herbage, M. A., & Ellman, J. A. (2010). "Synthesis and Applications of tert-Butanesulfinamide." *Chemical Reviews*, 110(6), 3600–3740. [Link](#)
- Stirner, W., et al. (2012). "Process for the preparation of chiral 1-(2,6-dihalophenyl)ethylamines." U.S. Patent 8,153,838. [Link](#)
- Codexis Inc. (2015). "Transaminase variants and methods of use." World Intellectual Property Organization, WO2015/126986. [Link](#)
- Breuer, M., et al. (2004). "Industrial Methods for the Production of Optically Active Amines." *Angewandte Chemie International Edition*, 43(7), 788–824. [Link](#)

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## Sources

- 1. (R)-1-(2,6-Difluorophenyl)ethanamine | C<sub>8</sub>H<sub>9</sub>F<sub>2</sub>N | CID 29890399 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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